

Application Notes and Protocols for NPS ALX Compound 4a Stock Solution Preparation

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Compound of Interest

Compound Name: NPS ALX Compound 4a

Cat. No.: B15573654

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Introduction

NPS ALX Compound 4a is a potent and selective antagonist of the 5-hydroxytryptamine-6 (5-HT₆) receptor, with a reported IC₅₀ of 7.2 nM and a K_i of 0.2 nM.^{[1][2][3][4]} As a crucial tool in neuroscience and drug discovery, its utility in experimental settings is predicated on the accurate and reproducible preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating concentrated stock solutions of this compound due to its high solubilizing capacity for many organic molecules.

This document provides a detailed protocol for the preparation, storage, and handling of **NPS ALX Compound 4a** stock solutions in DMSO. Adherence to this protocol is critical for ensuring the integrity of the compound and the reliability of experimental results. The associated signaling pathway of the 5-HT₆ receptor is also described to provide context for its mechanism of action.

Physicochemical and Biological Properties

A summary of the key quantitative data for **NPS ALX Compound 4a** dihydrochloride is presented in the table below for easy reference.

Property	Value	Source(s)
Chemical Name	(S)-2-(1-(naphthalen-1-ylsulfonyl)-1H-indol-6-yl)octahydropyrrolo[1,2-a]pyrazine dihydrochloride	[5]
Molecular Formula	C25H27Cl2N3O2S	[2]
Molecular Weight	504.47 g/mol	[2][3][5][6][7]
Appearance	Pale yellow solid	[5]
Purity	≥99%	[3][6][8]
Biological Target	5-HT6 Receptor	[1][2][3]
Biological Activity	Potent and selective antagonist	[1][2][3][4]
IC50	7.2 nM	[1][2][3]
Ki	0.2 nM	[1][2][3]
Solubility in DMSO	Soluble to 100 mM (<50.45 mg/mL)	[5][6][8]

Experimental Protocol: Preparing a 100 mM Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of **NPS ALX Compound 4a** dihydrochloride in DMSO.

Materials and Equipment

- **NPS ALX Compound 4a** dihydrochloride powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)

- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Water bath or heat block

Step-by-Step Procedure

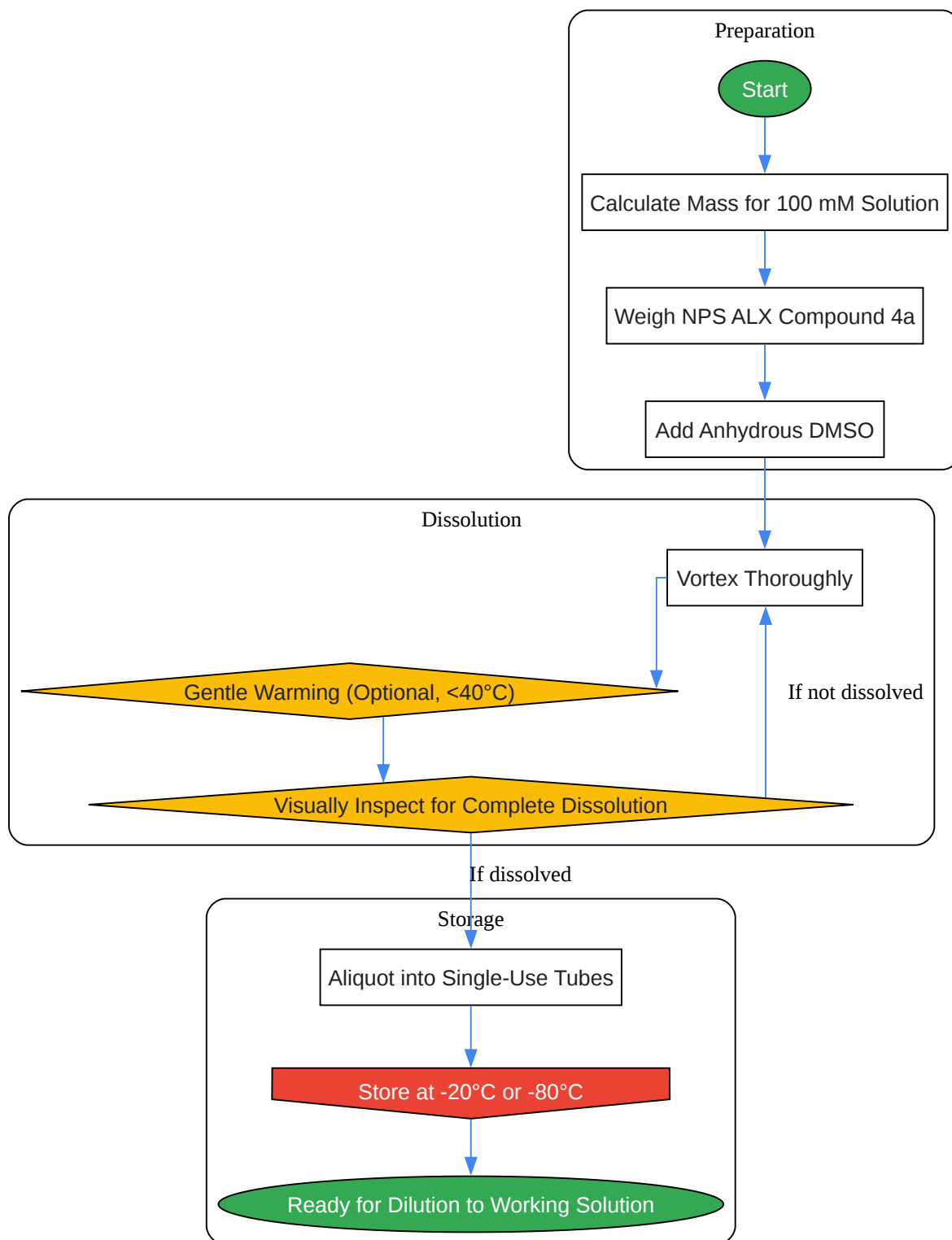
- **Pre-weighing Preparation:** Before opening, centrifuge the vial of **NPS ALX Compound 4a** powder to ensure any material on the cap or sides is collected at the bottom.
- **Calculating the Required Mass:** To prepare a 100 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 100 mM (0.1 M) stock solution: $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 504.47 \text{ g/mol} \times 1000 \text{ mg/g} = 50.45 \text{ mg}$
- **Weighing the Compound:** Carefully weigh out the calculated mass of **NPS ALX Compound 4a** using an analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Adding DMSO:** Add the calculated volume of DMSO to the tube containing the compound. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly to dissolve the compound. If necessary, gentle warming to a maximum of 40°C in a water bath can aid dissolution. Visually inspect the solution to ensure no solid particles remain.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C. It is advisable to avoid repeated freeze-thaw cycles to maintain the integrity of the compound.[9] For short-term storage of up to a month, -20°C is suitable; for longer-term storage (up to six months), -80°C is recommended.[9]

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted in the appropriate culture medium to the final desired concentration. It is crucial to ensure the final concentration of DMSO in the working solution is low (typically <0.5%) to avoid solvent-induced cytotoxicity.^[9] A vehicle control containing the same final concentration of DMSO should always be included in experiments.

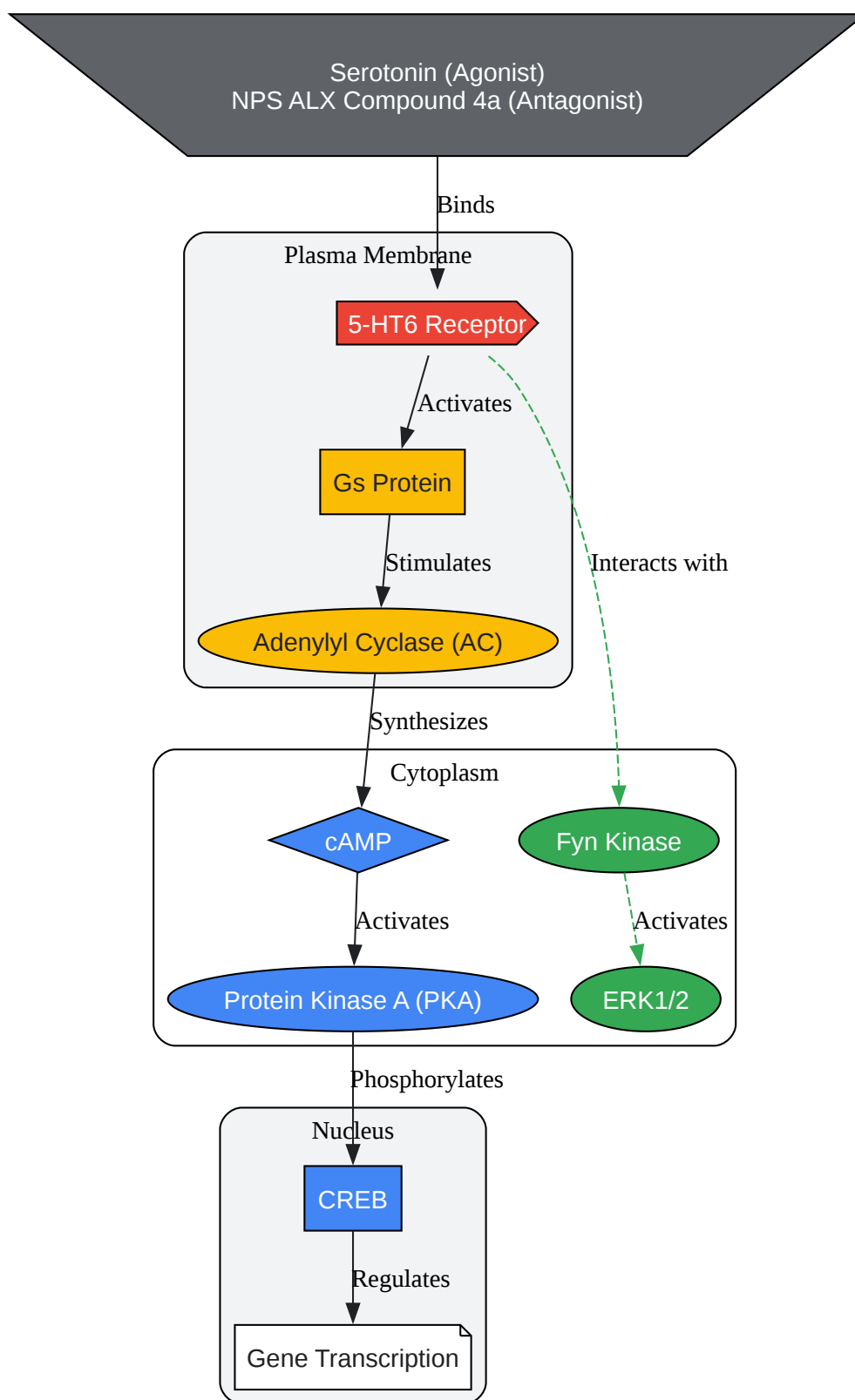
Visualization of Experimental Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing the stock solution and the signaling pathway of the 5-HT₆ receptor.



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Caption: Workflow for preparing **NPS ALX Compound 4a** stock solution.



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Caption: Simplified 5-HT6 receptor signaling pathway.

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